

# Isoprothiolane-d4: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Isoprothiolane-d4

Cat. No.: B12417466

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This technical guide provides a comprehensive overview of **Isoprothiolane-d4**, a deuterated analog of the systemic fungicide Isoprothiolane. This document details its typical certificate of analysis specifications, analytical methodologies for purity determination, and its fungicidal mechanism of action. **Isoprothiolane-d4** serves as a critical internal standard for the quantitative analysis of Isoprothiolane in various matrices, including environmental and biological samples, utilizing techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).<sup>[1][2]</sup>

## Certificate of Analysis and Purity

A Certificate of Analysis (CoA) for **Isoprothiolane-d4** provides essential information regarding its identity and quality. While specific values may vary between lots and suppliers, a typical CoA will include the data presented in the tables below. Certified reference materials are often produced and certified in accordance with ISO/IEC 17025 and ISO 17034, ensuring traceability and reliability of the provided data.<sup>[3]</sup>

## Physicochemical Properties

Property	Value	Reference
Chemical Name	diisopropyl 2-(4,4,5,5-tetradeuterio-1,3-dithiolan-2-ylidene)propanedioate	[4]
CAS Number	1715020-82-8	[4][5]
Unlabeled CAS Number	50512-35-1	[4][6]
Molecular Formula	C <sub>12</sub> H <sub>14</sub> D <sub>4</sub> O <sub>4</sub> S <sub>2</sub>	[2][6]
Molecular Weight	294.42 g/mol	[2][6]
Appearance	White, crystalline powder	[7]
Solubility	Sparingly soluble in water; highly soluble in organic solvents (e.g., acetone, xylene)	[8]

## Purity and Analytical Data

Parameter	Specification	Method
Purity	≥98.0%	High-Performance Liquid Chromatography (HPLC)
Isotopic Purity	Not typically specified, but high deuterium incorporation is expected.	Mass Spectrometry (MS) or Nuclear Magnetic Resonance (NMR) Spectroscopy
Identity Confirmation	Conforms to the structure	NMR, MS

## Experimental Protocols

The determination of purity and identity of **Isoprothiolane-d4** involves standard analytical techniques. The following are generalized protocols based on common practices for the analysis of small molecules and pesticide reference standards.

## Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is employed to assess the chemical purity of **Isoprothiolane-d4** by separating it from any non-deuterated Isoprothiolane and other impurities.

### 1. Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) system equipped with a UV detector.

### 2. Chromatographic Conditions:

- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5  $\mu$ m).
- Mobile Phase: A gradient of acetonitrile and water is typically used.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10  $\mu$ L.
- Detection: UV at a specified wavelength (e.g., 245 nm).
- Column Temperature: 30  $^{\circ}$ C.

### 3. Sample Preparation:

- Accurately weigh a small amount of **Isoprothiolane-d4** and dissolve it in a suitable solvent, such as acetonitrile, to a known concentration (e.g., 1 mg/mL).
- Further dilute the stock solution to a working concentration (e.g., 10  $\mu$ g/mL) with the mobile phase.

### 4. Analysis:

- Inject the prepared sample onto the HPLC system.
- The purity is calculated by dividing the peak area of **Isoprothiolane-d4** by the total peak area of all components in the chromatogram.

## Identity Confirmation by Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of **Isoprothiolane-d4** and to provide evidence of its structure.

### 1. Instrumentation:

- Mass spectrometer, often coupled with a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).

### 2. Method:

- Ionization: Electrospray ionization (ESI) for LC-MS or electron ionization (EI) for GC-MS.
- Mass Analyzer: Quadrupole, time-of-flight (TOF), or Orbitrap.
- Mode: Positive or negative ion mode, depending on the compound's properties.

### 3. Sample Preparation:

- Prepare a dilute solution of **Isoprothiolane-d4** in a suitable volatile solvent (e.g., methanol or acetonitrile).

### 4. Analysis:

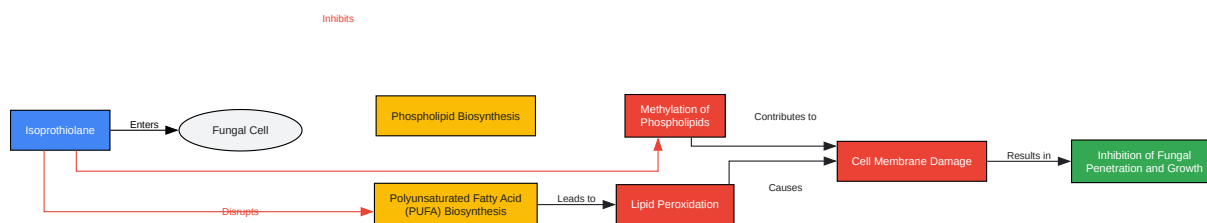
- Introduce the sample into the mass spectrometer.
- The resulting mass spectrum should show a prominent peak corresponding to the molecular ion ( $[M]^+$  or  $[M+H]^+$ ) of **Isoprothiolane-d4** ( $m/z \approx 294.42$ ).
- The fragmentation pattern can also be compared to that of a non-deuterated standard to confirm the structure.

## Mechanism of Action and Signaling Pathways

Isoprothiolane is a systemic fungicide with both protective and curative action, primarily used to control rice blast disease caused by the fungus *Pyricularia oryzae*.<sup>[7][8][9]</sup> Its deuterated form,

**Isoprothiolane-d4**, is expected to have the same biological mechanism. The mode of action involves the inhibition of phospholipid biosynthesis in the fungal cells.[9]

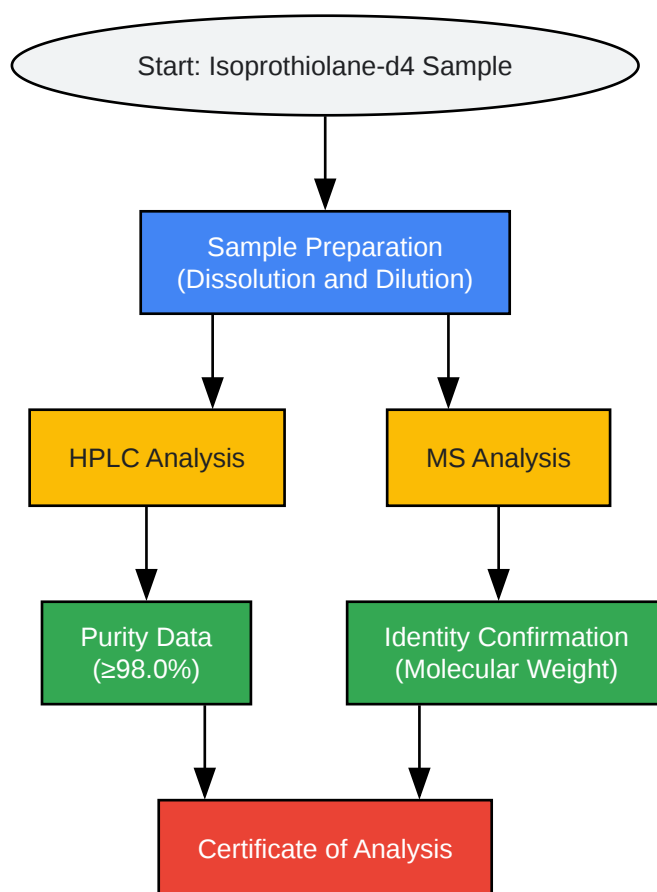
Specifically, Isoprothiolane is classified under the FRAC (Fungicide Resistance Action Committee) code F2, which targets lipid metabolism and/or biosynthesis.[10] It is believed to interfere with the methylation of phospholipids, a crucial step in membrane synthesis and function.[10] Furthermore, it disrupts the biosynthesis of polyunsaturated fatty acids, leading to lipid peroxidation and subsequent damage to the fungal cell membranes.[8] This disruption of membrane integrity ultimately inhibits the penetration and elongation of the infecting hyphae of the fungus.[7]



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Caption: Mechanism of action of Isoprothiolane in fungal cells.

The following diagram illustrates the typical workflow for the analysis of **Isoprothiolane-d4**.



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Caption: General workflow for the analysis of **Isoprothiolane-d4**.

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